

An In-depth Technical Guide to [2-(Methacryloyloxy)ethyl] Trimethylammonium Chloride (METAC)

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Compound of Interest

Compound Name:	(2-(Methacryloyloxy)ethyl)trimethylammonium chloride
Cat. No.:	B1222373

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the monomer [2-(methacryloyloxy)ethyl] trimethylammonium chloride (METAC). It details its chemical structure, physicochemical properties, experimental protocols for its polymerization, and its mechanism of action in antimicrobial applications.

Core Concepts: The METAC Monomer Structure

[2-(Methacryloyloxy)ethyl] trimethylammonium chloride, commonly known as METAC, is a quaternary ammonium salt of a methacrylate monomer. Its chemical structure is characterized by three key functional components: a polymerizable methacrylate group, a flexible ethylene spacer, and a permanently cationic trimethylammonium group.^[1] This unique architecture makes METAC a versatile building block in polymer chemistry, particularly for the synthesis of cationic polymers with a wide range of applications, including as flocculants, in gene delivery, and as antimicrobial agents.

The molecular formula for METAC is $C_9H_{18}ClNO_2$.^{[1][2]} The presence of the methacrylate group allows it to readily undergo free-radical polymerization, either alone to form poly(METAC) or with other monomers to create copolymers with tailored properties.^[3] The quaternary

ammonium group imparts a permanent positive charge, which is crucial for its electrostatic interactions with negatively charged surfaces and biomolecules.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of the METAC monomer.

Property	Value	References
Chemical Name	[2-(Methacryloyloxy)ethyl] trimethylammonium chloride	[1] [2] [4]
Synonyms	METAC, MAETAC, TMAEMC	[1] [2]
CAS Number	5039-78-1	[1] [2]
Molecular Formula	C ₉ H ₁₈ ClNO ₂	[1] [2] [5]
Molecular Weight	207.70 g/mol	[1] [2] [5]
Appearance	Colorless to yellowish liquid	[1]
Melting Point	-25 °C	[5]
Boiling Point	>100 °C	[5]
Density	1.105 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.469	[5]
Viscosity	50 cP at 23 °C	
Solubility	Soluble in water	[5]
Stability	Stable, but may undergo spontaneous polymerization. Incompatible with steel, rust, reducing agents, heavy metal salts, carbon dioxide, and oxidizing agents.	[5]

Experimental Protocols

General Protocol for Free-Radical Solution Polymerization of METAC

This protocol describes a general method for the homopolymerization of METAC in a solution using a free-radical initiator.

Materials:

- [2-(Methacryloyloxy)ethyl] trimethylammonium chloride (METAC) monomer
- Solvent (e.g., deionized water, methanol, or a mixture)
- Free-radical initiator (e.g., 2,2'-Azobis(2-methylpropionamidine) dihydrochloride (V-50) for aqueous solutions, or Azobisisobutyronitrile (AIBN) for organic solvents)
- Round-bottom flask equipped with a magnetic stir bar, condenser, and nitrogen inlet
- Heating mantle or oil bath
- Precipitating solvent (e.g., acetone or ethanol)
- Filtration apparatus
- Vacuum oven

Procedure:

- Monomer and Solvent Preparation: In a round-bottom flask, dissolve the desired amount of METAC monomer in the chosen solvent. The concentration can be varied to control the polymerization rate and final polymer molecular weight.
- Inert Atmosphere: Purge the solution with an inert gas, such as nitrogen or argon, for at least 30 minutes to remove dissolved oxygen, which can inhibit free-radical polymerization.
- Initiator Addition: Dissolve the free-radical initiator in a small amount of the solvent and add it to the reaction flask. The amount of initiator will influence the molecular weight of the resulting polymer.

- **Polymerization Reaction:** Heat the reaction mixture to the desired temperature (typically 60-80 °C for AIBN or V-50) under a continuous flow of inert gas. Allow the polymerization to proceed for a predetermined time (e.g., 4-24 hours). The solution will become more viscous as the polymer forms.
- **Polymer Precipitation:** After the reaction is complete, cool the flask to room temperature. Precipitate the polymer by slowly adding the reaction mixture to a stirred excess of a non-solvent (e.g., acetone).
- **Purification:** Collect the precipitated polymer by filtration. Wash the polymer multiple times with the precipitating solvent to remove any unreacted monomer and initiator.
- **Drying:** Dry the purified poly(METAC) in a vacuum oven at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.

Analysis of Residual METAC Monomer by Gas Chromatography (GC)

This protocol outlines a general approach for quantifying unreacted METAC monomer in a polymer sample.

Materials:

- Polymer sample
- Appropriate solvent for dissolving the polymer and extracting the monomer
- Internal standard
- Gas chromatograph with a Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS)
- Appropriate GC column

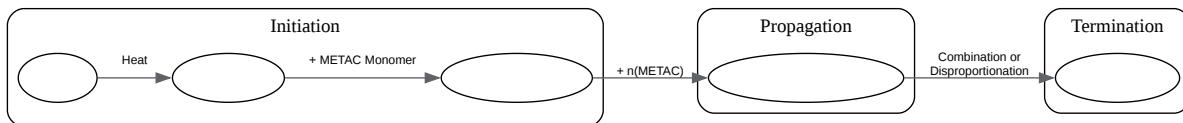
Procedure:

- Sample Preparation: Accurately weigh a known amount of the polymer sample and dissolve it in a suitable solvent. Add a known amount of an internal standard.
- Extraction (if necessary): If the polymer is not fully soluble, the residual monomer may need to be extracted using a suitable solvent.
- Calibration: Prepare a series of standard solutions of METAC of known concentrations in the same solvent, each containing the same concentration of the internal standard.
- GC Analysis: Inject the prepared sample and standard solutions into the GC. The GC conditions (e.g., inlet temperature, oven temperature program, carrier gas flow rate) should be optimized for the separation of METAC and the internal standard.
- Quantification: Create a calibration curve by plotting the ratio of the peak area of METAC to the peak area of the internal standard against the concentration of the METAC standards. Use this calibration curve to determine the concentration of residual METAC in the polymer sample.

Visualizations

Free-Radical Polymerization of METAC

The following diagram illustrates the fundamental steps of the free-radical polymerization of METAC.

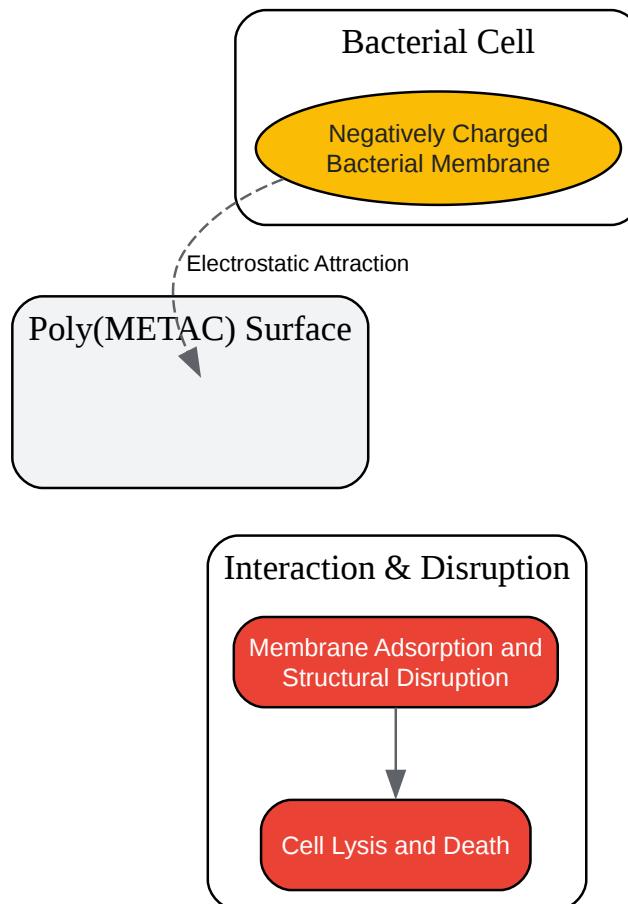


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A schematic of the free-radical polymerization of METAC.

Antimicrobial "Contact-Killing" Mechanism of Poly(METAC)

The diagram below depicts the proposed mechanism by which poly(METAC) surfaces exert their antimicrobial activity.



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The "contact-killing" mechanism of a poly(METAC) surface.

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